

N-Alpha-acetyllysine: Operational Disposal & Handling Guide[1][2][3]

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Compound of Interest

Compound Name: N-Alpha-acetyllysine

CAS No.: 152473-69-3

Cat. No.: B132158

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Executive Safety Summary

While **N-Alpha-acetyllysine** is often classified as "non-hazardous" under OSHA HCS 2012/2024 and is not a P-listed or U-listed RCRA waste, it must not be treated as general refuse.[1][2][3] As a zwitterionic amino acid derivative, its unregulated release contributes to high Biological Oxygen Demand (BOD) in municipal water systems, potentially violating local environmental discharge permits.[1][2][3]

Immediate Directive:

- Do NOT dispose of via sanitary sewer (sink) without explicit EHS approval.[1][3]
- Do NOT discard solid powder in regular trash.[1][3]
- Default Stream: Segregate into Non-Halogenated Organic or Aqueous Chemical Waste.[1][3]

Chemical Profile & Hazard Analysis

To manage disposal effectively, one must understand the physicochemical stability of the compound.^{[1][2]}

| Property | Specification | Operational Implication |
|----------------|------------------------------------|---|
| CAS Number | 1946-82-3 | Use for waste manifest labeling. ^{[1][2][3]} |
| Physical State | White Crystalline Powder | High dust potential; inhalation risk during transfer. ^{[1][3]} |
| Solubility | Water (Miscible), Acetic Acid | Dictates liquid waste segregation (Aqueous vs. Organic). ^{[1][3]} |
| Stability | Stable at Room Temp | No immediate explosion/reaction risk in waste containers. ^{[1][3]} |
| Reactivity | Incompatible with Strong Oxidizers | CRITICAL: Do not mix with Nitric/Perchloric acid waste. ^{[1][3]} |
| Combustibility | Class 11 Combustible Solid | Keep away from ignition sources in waste storage. ^{[1][3]} |

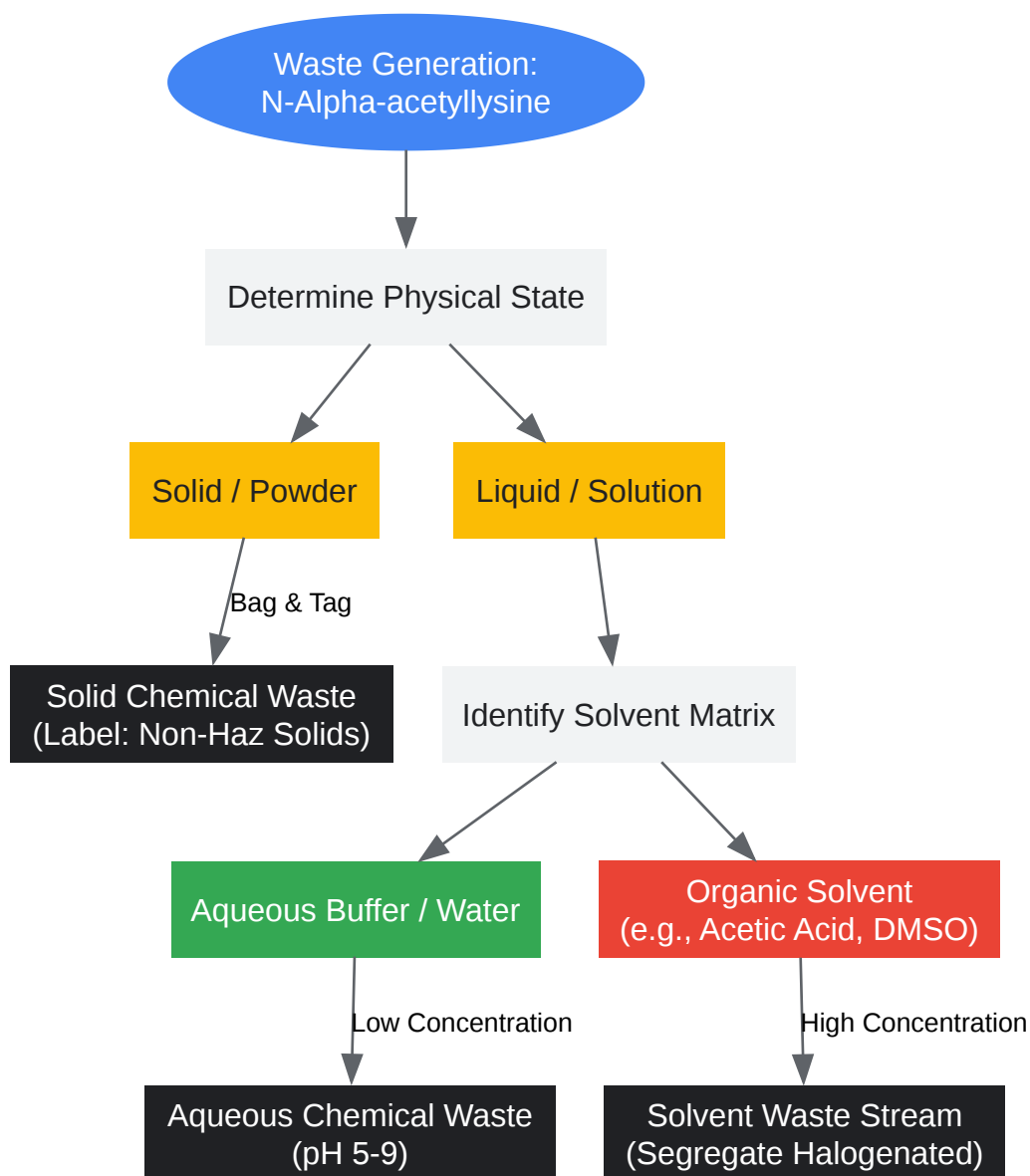
The "Why" Behind the Protocol

Although the acute toxicity is low, the decision to treat **N-Alpha-acetyllysine** as chemical waste is driven by Environmental Stewardship and Regulatory Ambiguity.^{[1][2][3]}

- BOD Load: Amino acid derivatives are nutrient sources for bacteria.^{[1][3]} Large discharges can destabilize local wastewater treatment biology.^[1]
- Regulatory Drift: "Non-hazardous" status is subject to change.^{[1][3]} Treating it as regulated waste ensures future-proof compliance.^{[1][2][3]}

Disposal Decision Logic (Workflow)

The following decision tree illustrates the logic for segregating **N-Alpha-acetyllysine** waste based on its state (Solid vs. Liquid) and solvent matrix.



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Figure 1: Logic flow for segregating **N-Alpha-acetyllysine** waste streams to ensure regulatory compliance.[1][2][3]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Expired Powder or Spills)

Objective: Prevent dust generation and environmental release.[1][3]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated solid chemical waste drum.[1][2][3]
- Transfer:
 - Wear nitrile gloves and safety glasses.[1]
 - If the powder is loose, dampen a paper towel with water, wipe the area/substance to capture dust, and dispose of the towel in the solid waste container.[2]
- Labeling:
 - Label as "Non-Regulated Chemical Solid".[1][3]
 - List constituents: "**N-Alpha-acetyllysine**, 99%".
 - Mark hazards: "Irritant" (precautionary).

Protocol B: Liquid Waste (Experimental Residues)

Objective: Prevent cross-reaction in waste carboys.

- Analyze the Solvent:
 - Scenario 1: Water/PBS Buffer.
 - Pour into the Aqueous Waste carboy.[1][3]
 - Ensure the carboy pH remains between 5 and 9.[1][4]
 - Scenario 2: Acetic Acid or DMSO.
 - Pour into the Non-Halogenated Organic Solvent carboy.
 - **WARNING:** Do not mix with oxidizing acids (Nitric, Chromic) as **N-Alpha-acetyllysine** can act as a reducing agent, creating exothermic risks.[1][2][3]

- Rinsing:
 - Triple-rinse the original vessel with a small volume of solvent.[1][2][3]
 - Add the first rinse to the chemical waste container.[1][3]
 - Subsequent rinses may be sink-disposable only if the solvent itself is drain-safe (e.g., water).[1][2][3]

Protocol C: Contaminated Debris (Sharps & Plastics)[1][2][3]

- Pipette Tips/Tubes: If visibly contaminated, place in a clear biohazard/chemical waste bag.[1][3]
- Sharps: Dispose of in a puncture-proof sharps container. Do not recap needles.

Emergency Response: Spill Management

In the event of a laboratory spill, follow this self-validating containment procedure.



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Figure 2: Spill response workflow emphasizing dust control.

Spill Cleanup Procedure:

- Isolate: Mark the area.[1][3][5]
- Protect: Wear standard PPE. If a large amount of powder (>100g) is spilled, use an N95 respirator to prevent inhalation of fine particulates.[1]
- Dampen: Do not dry sweep.[1][3] Cover the spill with wet paper towels (water or ethanol) to suppress dust.[1]

- Collect: Scoop the wet slurry into a chemical waste bag or jar.
- Decontaminate: Wash the surface with soap and water.[1][3]

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